

Fmoc-Ala-Ala-Asn(Trt)-OH: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Fmoc-Ala-Ala-Asn(Trt)-OH*

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This technical guide provides an in-depth overview of the chemical properties, structure, and applications of **Fmoc-Ala-Ala-Asn(Trt)-OH**, a key building block for researchers, scientists, and professionals in drug development. This protected tripeptide is integral to solid-phase peptide synthesis (SPPS), particularly in the construction of complex peptide sequences and antibody-drug conjugates (ADCs).

Core Chemical Properties and Structure

Fmoc-Ala-Ala-Asn(Trt)-OH is a meticulously designed tripeptide derivative. The N-terminus is protected by a fluorenylmethyloxycarbonyl (Fmoc) group, which is base-labile and allows for sequential peptide chain elongation. The side chain of the asparagine residue is protected by a trityl (Trt) group, a bulky and acid-labile protecting group that prevents undesirable side reactions, such as dehydration to a nitrile, during peptide synthesis.^[1]

The structure of **Fmoc-Ala-Ala-Asn(Trt)-OH** facilitates its use as a building block to introduce the -Ala-Ala-Asn- sequence into a growing peptide chain. This sequence can be of interest for its structural role in peptides or as a specific recognition motif. Furthermore, the Ala-Ala-Asn sequence is reported to be a substrate for Cathepsin B, a lysosomal protease often overexpressed in tumor cells, making this tripeptide a valuable linker in the design of ADCs that release their cytotoxic payload in the tumor microenvironment.^[2]

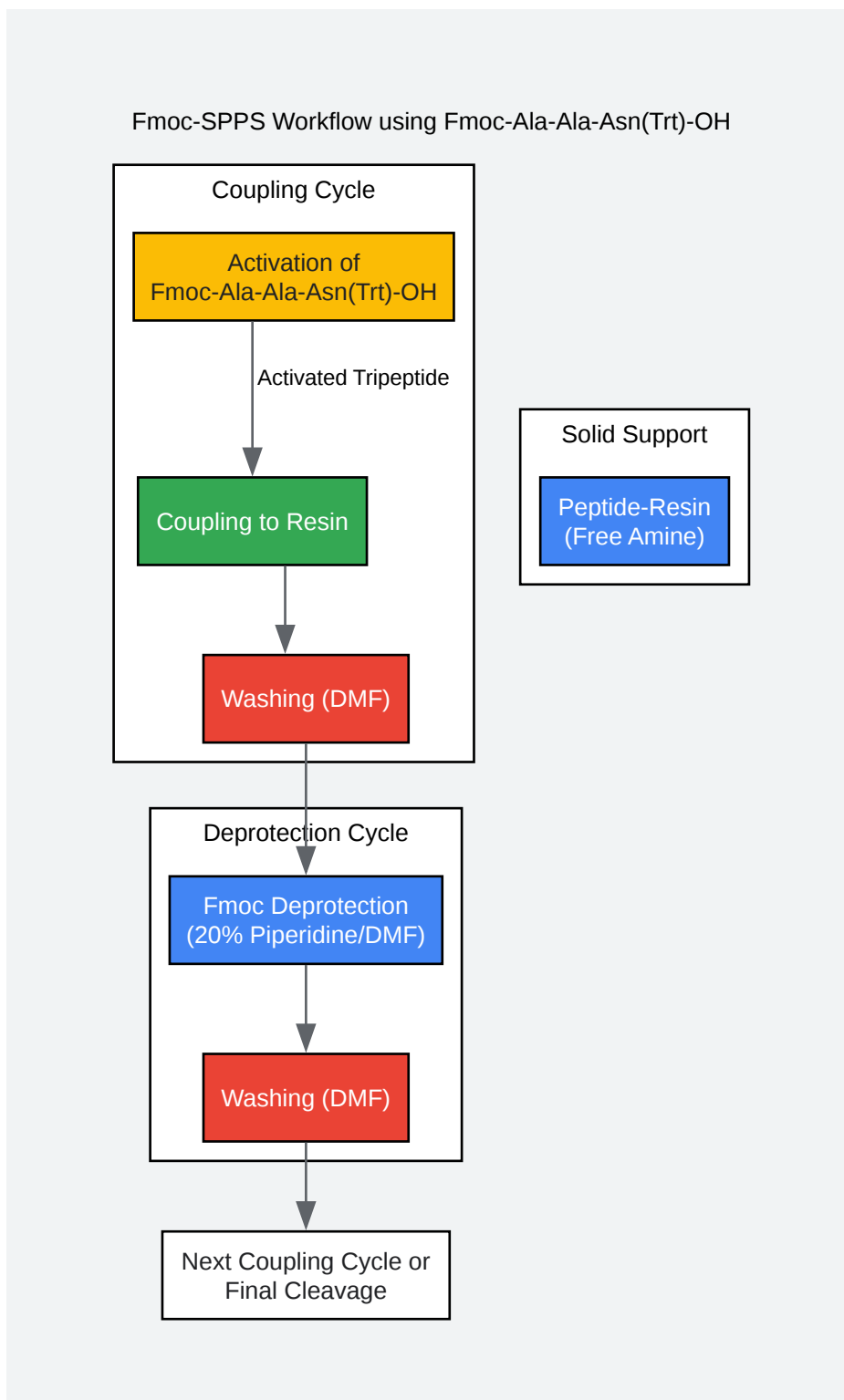
Quantitative Chemical Data

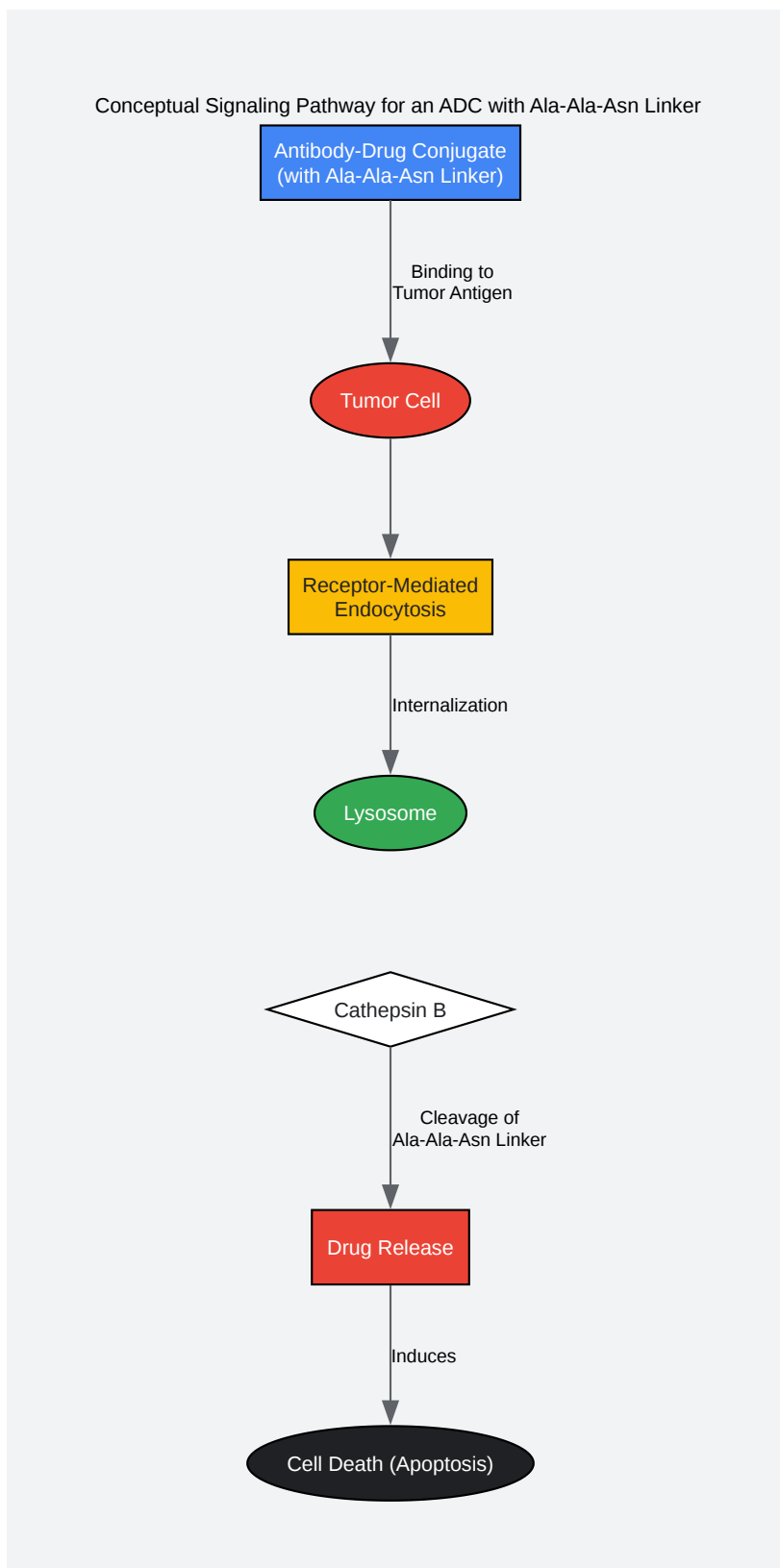
Property	Value	Source
CAS Number	1951424-92-2	[3][4]
Molecular Formula	C44H42N4O7	[3][4]
Molecular Weight	738.8 g/mol	[1][4]
Appearance	White to off-white powder	N/A
Purity	Typically >96%	[3]
Solubility	Soluble in standard organic solvents used in peptide synthesis (e.g., DMF, NMP)	N/A
Storage	-20°C, under nitrogen, away from moisture and light	[4]

Note: Specific experimental data for the melting point and optical rotation of **Fmoc-Ala-Ala-Asn(Trt)-OH** are not readily available in the reviewed literature. For the related compound, Fmoc-Asn(Trt)-OH, the melting point is reported to be in the range of 201-220°C.

Chemical Structure

The chemical structure of **Fmoc-Ala-Ala-Asn(Trt)-OH** is depicted below, illustrating the arrangement of the Fmoc, alanine, and trityl-protected asparagine residues.





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References

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